

Direct Red 26 structure and molecular weight

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Compound of Interest

Compound Name: Direct Red 26

Cat. No.: B14148512

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In-Depth Technical Guide to Direct Red 26

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Direct Red 26** (C.I. 29190), a disazo direct dye. The information is curated for researchers, scientists, and professionals in drug development who may utilize azo dyes in their work. This document details the dye's structure, molecular weight, and other key physicochemical properties, alongside a general experimental protocol for its application in cotton dyeing and a logical workflow for its synthesis.

Core Properties of Direct Red 26

Direct Red 26 is a water-soluble dye known for its application in dyeing cellulosic fibers, as well as other materials like leather, silk, and wool.^[1] Its chemical structure, belonging to the double azo class, imparts a bluish-red hue.^[2]

Physicochemical and Identification Data

The key identifying and physicochemical properties of **Direct Red 26** are summarized in the table below.

Property	Value	Reference
C.I. Name	Direct Red 26	[2]
C.I. Number	29190	[2]
CAS Number	3617-80-7	[1]
Molecular Formula	C ₃₈ H ₂₅ N ₆ Na ₃ O ₁₃ S ₃	-
Molecular Weight	938.81 g/mol	
Chemical Class	Disazo	
Physical Appearance	Red Powder	
Hue	Bluish-Red	
Solubility	Water Soluble	

Note: Specific quantitative data for aqueous solubility (e.g., in g/L) and UV-Vis maximum absorption wavelength (λ_{max}) for **Direct Red 26** are not readily available in the public domain.

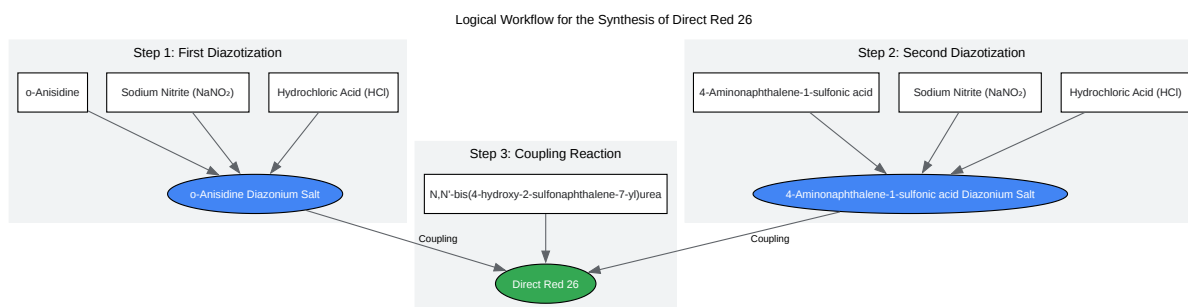
Fastness Properties

The resistance of dyed materials to various environmental factors is a critical aspect of dye performance. The fastness properties of **Direct Red 26** are rated on standard scales.

Standard	Test	Rating
ISO	Acid Resistance	4
Alkali Resistance	4	
Light Fastness	2	
Soaping (Fading)	2	
Soaping (Stain)	2	
AATCC	3	
5		
2-3		
2		
3		

Synthesis of Direct Red 26: A Logical Workflow

The manufacturing of **Direct Red 26** involves a multi-step chemical synthesis process. The fundamental principle is the diazotization of two different aromatic amines, followed by a coupling reaction with a central urea-based component. A logical workflow for this synthesis is presented below.



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Caption: Logical workflow for the synthesis of **Direct Red 26**.

Experimental Protocol: Cotton Dyeing with Direct Red 26

The following is a generalized experimental protocol for the exhaust dyeing of cotton fabric with **Direct Red 26**. This procedure is based on the common application methods for direct dyes on cellulosic fibers.

Materials and Reagents:

- Scoured and bleached cotton fabric
- **Direct Red 26** dye
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (soda ash, Na_2CO_3) (optional, for pH adjustment)

- Wetting agent
- Laboratory dyeing apparatus (e.g., beaker dyeing machine)

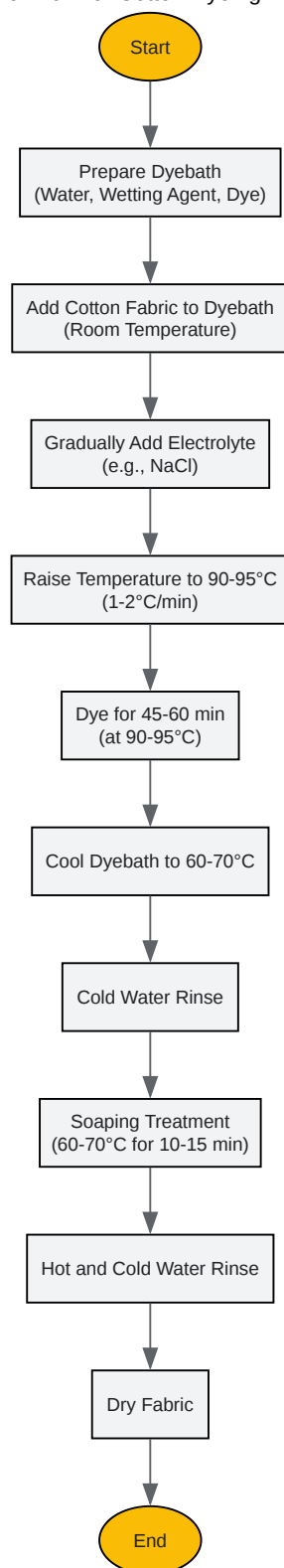
Procedure:

- Preparation of the Dyebath:
 - Set the liquor ratio (the ratio of the volume of dye solution to the weight of the fabric), for example, 20:1.
 - Add the required amount of water to the dyebath.
 - Add a wetting agent (e.g., 0.5-1.0 g/L) to the bath.
 - Prepare a stock solution of **Direct Red 26** by dissolving the required amount of dye powder in hot water. The amount of dye is calculated based on the desired shade depth (e.g., 1% on weight of fabric).
 - Add the dissolved dye solution to the dyebath.
- Dyeing Process:
 - Introduce the cotton fabric into the dyebath at room temperature.
 - Run the dyeing machine for 10-15 minutes to ensure even wetting of the fabric.
 - Gradually add the electrolyte (e.g., 10-20 g/L of NaCl) in portions over 15-20 minutes. The salt helps to promote the exhaustion of the dye onto the fiber.
 - Raise the temperature of the dyebath to 90-95°C at a rate of 1-2°C per minute.
 - Maintain the dyeing process at 90-95°C for 45-60 minutes, ensuring continuous agitation.
 - After the dyeing time, cool the dyebath down to 60-70°C.
- Post-Dyeing Treatment:
 - Drain the dyebath.

- Rinse the dyed fabric thoroughly with cold water to remove any unfixed dye from the surface.
- Perform a soaping treatment by washing the fabric in a solution containing a neutral soap or detergent (e.g., 1-2 g/L) at 60-70°C for 10-15 minutes to improve wash fastness.
- Rinse the fabric again with hot and then cold water.
- Squeeze the excess water and dry the fabric.

The following diagram illustrates the workflow for this cotton dyeing protocol.

Experimental Workflow for Cotton Dyeing with Direct Red 26

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Caption: Experimental workflow for cotton dyeing.

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References

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